

Essential Safety and Operational Guide for 2-(Pyrimidin-5-yl)benzaldehyde

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Compound of Interest

Compound Name: 2-(Pyrimidin-5-yl)benzaldehyde

Cat. No.: B1307271

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This guide provides immediate, essential safety and logistical information for handling **2-(Pyrimidin-5-yl)benzaldehyde** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling, storage, and disposal of this compound.

Chemical Identifier:

- Name: **2-(Pyrimidin-5-yl)benzaldehyde**
- CAS Number: 640769-71-7[1]
- Molecular Formula: C₁₁H₈N₂O[1]
- Molecular Weight: 184.19 g/mol [1]

Hazard Summary

2-(Pyrimidin-5-yl)benzaldehyde is classified with the following hazards:

- H302: Harmful if swallowed.[2][3]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]

- H335: May cause respiratory irritation.[3]

Signal Word: Warning[2][3]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE is mandatory to prevent exposure. Engineering controls, such as a chemical fume hood, should be the primary method of exposure control.

Protection Type	Specific Equipment	Standard/Notes
Eye/Face Protection	Chemical splash goggles or safety glasses. A face shield is recommended if there is a splash hazard.	Must meet OSHA 29 CFR 1910.133 or European Standard EN166 regulations. [2][4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile). A lab coat or other protective clothing to prevent skin exposure.	Gloves should be inspected before use and removed carefully to avoid skin contamination.[2][4]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator. A full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is recommended where risk assessment shows it is appropriate.	Required if ventilation is inadequate, dust is generated, or irritation symptoms are experienced.[2]

Operational and Disposal Plan: Step-by-Step Guidance

This section provides a procedural workflow for the safe handling, use, and disposal of **2-(Pyrimidin-5-yl)benzaldehyde**.

Preparation and Handling:

- Ventilation: Always handle the powder and prepare solutions in a well-ventilated area, preferably within a certified chemical fume hood, to control airborne levels.[\[5\]](#)
- Donning PPE: Before handling the compound, put on all required PPE as specified in the table above.[\[5\]](#)
- Handling: Avoid direct contact with skin and eyes.[\[2\]](#) Prevent the formation of dust when handling the solid form. Do not eat, drink, or smoke in the handling area.[\[2\]](#)[\[5\]](#)
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling is complete and before leaving the laboratory.[\[2\]](#)[\[4\]](#)

Storage:

- Store in a tightly closed, properly labeled container.[\[2\]](#)
- Keep the container in a cool, dry, and well-ventilated place.[\[2\]](#)[\[6\]](#)
- Store under nitrogen.[\[1\]](#)[\[2\]](#) The recommended storage temperature is -20°C.[\[3\]](#)
- Keep away from sources of ignition.[\[2\]](#)

Spill Containment and Cleanup:

- Evacuation: In case of a spill, immediately evacuate non-essential personnel and ensure the area is well-ventilated.[\[5\]](#)
- Cleanup: Wearing full PPE, absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, labeled container for disposal.[\[2\]](#) Avoid generating dust.

Waste Disposal Plan:

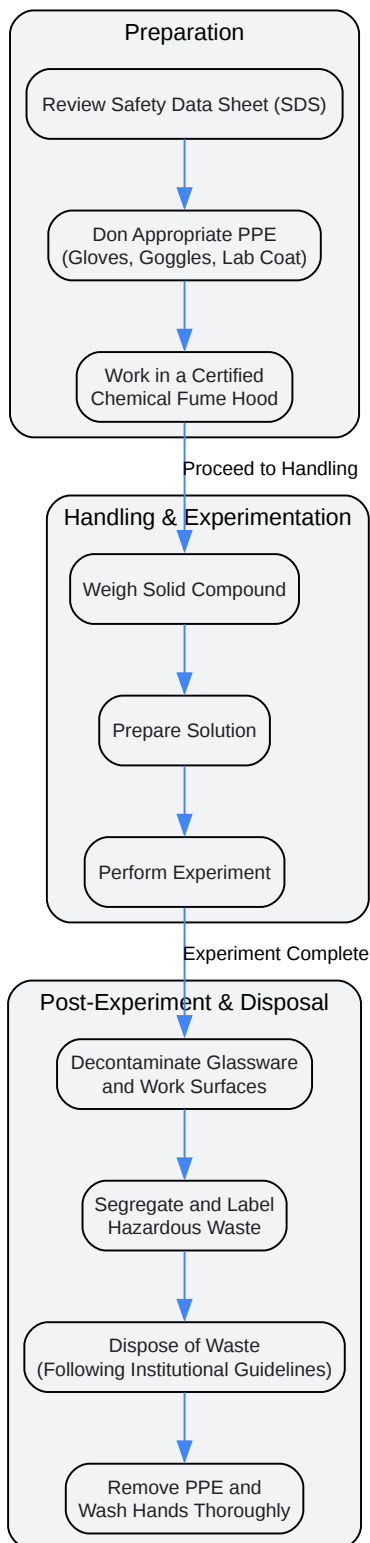
- Dispose of this material and its container to a hazardous or special waste collection point, in accordance with local, regional, national, and/or international regulations.[\[2\]](#)
- Contaminated materials such as gloves and wipes should be disposed of as hazardous chemical waste.

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. [2] [6]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician. Remove and wash contaminated clothing before re-use. [2] [6]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention. [2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [2] [6]

Experimental Workflow

Workflow for Handling 2-(Pyrimidin-5-yl)benzaldehyde

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Caption: A flowchart outlining the key steps for safely handling **2-(Pyrimidin-5-yl)benzaldehyde**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2-(Pyrimidin-5-yl)benzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1307271#personal-protective-equipment-for-handling-2-pyrimidin-5-yl-benzaldehyde]

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